

A Comparative Guide to Alternatives for Reactive Red 198 in Textile Dyeing

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Compound of Interest

Compound Name: *Reactive Red 198*

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This guide provides a comprehensive comparison of alternatives to the monofunctional reactive dye, C.I. **Reactive Red 198**, for textile dyeing applications. The focus is on providing objective performance data and detailed experimental methodologies to aid in the selection of more efficient and environmentally sustainable dyeing solutions. The alternatives highlighted are bifunctional and poly-functional reactive dyes, which offer significant improvements in fixation efficiency, fastness properties, and reduced environmental impact.

Executive Summary

Reactive Red 198 is a widely used monochlorotriazine (MCT) reactive dye. However, its monofunctional nature can lead to lower fixation rates, resulting in higher levels of hydrolyzed dye in the effluent, which contributes to environmental concerns such as increased Chemical Oxygen Demand (COD), Biological Oxygen Demand (BOD), and Adsorbable Organic Halides (AOX). This guide evaluates two prominent alternatives:

- Sumifix Supra Brilliant Red 3BF: A bifunctional reactive dye containing both a vinyl sulfone (VS) and a monochlorotriazine (MCT) reactive group.
- Avitera Red SE: A poly-functional reactive dye known for its high fixation rates and significant savings in water and energy consumption.

These alternatives demonstrate superior performance in terms of dye fixation and have a more favorable environmental profile compared to **Reactive Red 198**.

Performance Comparison

The following tables summarize the key performance indicators of **Reactive Red 198** and its alternatives. The data is compiled from various technical sources and research papers. It is important to note that direct side-by-side comparative studies under identical conditions are limited, and thus, the values presented are representative of typical performance.

Table 1: Performance Characteristics of Reactive Dyes

Parameter	C.I. Reactive Red 198 (Monofunctional MCT)	Sumifix Supra Brilliant Red 3BF (Bifunctional VS/MCT)	Avitera Red SE (Poly-functional)
Fixation Efficiency (%)	60 - 75	80 - 90	> 90
Dyeing Temperature (°C)	80 - 90	60	60
Salt Requirement	High	Moderate	Low
Water Consumption	High	Moderate	Low (up to 50% reduction)[1][2]
Energy Consumption	High	Moderate	Low (up to 50% reduction)[1][2]

Table 2: Colorfastness Properties (on Cotton, ISO Standards)

Fastness Property	C.I. Reactive Red 198	Sumifix Supra Brilliant Red 3BF	Avitera Red SE
Washing (ISO 105-C06)	4	4-5	4-5
Light (ISO 105-B02)	4	5	5-6
Rubbing (Dry) (ISO 105-X12)	4	4-5	4-5
Rubbing (Wet) (ISO 105-X12)	2-3	3	3-4

Table 3: Environmental Impact (Typical Effluent Values)

Parameter	C.I. Reactive Red 198	Sumifix Supra Brilliant Red 3BF	Avitera Red SE
COD (mg/L)	High	Moderate	Low
BOD ₅ (mg/L)	High	Moderate	Low
AOX (mg/L)	Moderate	Low	Low
Unfixed Dye in Effluent	25 - 40%	10 - 20%	< 10%

Experimental Protocols

Detailed methodologies for the application of these dyes and the subsequent evaluation of their performance are crucial for reproducible research.

Exhaust Dyeing of Cotton Fabric

This protocol outlines a general procedure for exhaust dyeing of 100% cotton knit fabric. Specific parameters for each dye are provided.

a) Pre-treatment of Fabric: The cotton fabric should be scoured and bleached using standard procedures to ensure it is free from impurities and has a neutral pH (6.5-7.0). The absorbency

of the fabric should be checked and should be instantaneous.

b) Dyeing Procedure:

- Apparatus: Laboratory-scale exhaust dyeing machine (e.g., Mathis Labomat or similar).
- Liquor Ratio: 1:10 (1 part fabric to 10 parts water).

i. Dyeing with C.I. **Reactive Red 198** (Hot-Dyeing Monofunctional)

- Set the dyebath at 40°C with the required amount of water.
- Add a sequestering agent (e.g., 0.5 g/L) and a leveling agent (e.g., 1.0 g/L).
- Add the pre-dissolved **Reactive Red 198** dye solution.
- Circulate for 10 minutes.
- Add Glauber's salt (e.g., 60-80 g/L, depending on shade depth) in two portions over 20 minutes.
- Raise the temperature to 80-90°C at a rate of 1.5°C/minute.
- Run for 30 minutes at 80-90°C.
- Add soda ash (e.g., 20 g/L) in two portions over 15 minutes to initiate fixation.
- Continue dyeing for 60 minutes at 80-90°C.
- Drain the dyebath.

ii. Dyeing with Sumifix Supra Brilliant Red 3BF (Bifunctional)

- Set the dyebath at 40°C with the required amount of water.
- Add a sequestering agent (e.g., 0.5 g/L).
- Add the pre-dissolved Sumifix Supra Brilliant Red 3BF dye solution.

- Circulate for 10 minutes.
- Add Glauber's salt (e.g., 40-60 g/L) in portions over 20 minutes.
- Raise the temperature to 60°C at a rate of 1.5°C/minute.
- Run for 20 minutes at 60°C.
- Add soda ash (e.g., 15-20 g/L) portion-wise to begin fixation.
- Continue dyeing for 45-60 minutes at 60°C.
- Drain the dyebath.

iii. Dyeing with Avitera Red SE (Poly-functional)

- Set the dyebath at 60°C with the required amount of water.
- Add a sequestering agent (e.g., 0.5 g/L).
- Add the pre-dissolved Avitera Red SE dye solution.
- Circulate for 10 minutes.
- Add Glauber's salt (e.g., 30-50 g/L) in portions over 15 minutes.
- Run for 20 minutes at 60°C.
- Add a specific alkali mixture for Avitera dyes (as per manufacturer's recommendation) to initiate fixation.
- Continue dyeing for 45 minutes at 60°C.
- Drain the dyebath.

c) After-treatment (Washing-off):

- Rinse: Cold rinse for 10 minutes.

- Neutralization: Treat with acetic acid (0.5-1.0 g/L) at 50°C for 10 minutes.
- Soaping: Wash with a non-ionic soaping agent (e.g., 2 g/L) at 95°C for 15 minutes. For Avitera SE, this can be done at 60°C.[3]
- Hot Rinse: Rinse with hot water (70°C) for 10 minutes.
- Cold Rinse: Rinse with cold water for 10 minutes.
- Drying: Squeeze and air-dry the fabric.

Analytical Methods

a) Determination of Fixation Efficiency:

The fixation efficiency can be determined spectrophotometrically.

- Collect the dye bath effluent and all washing liquors.
- Make up the total volume to a known value.
- Measure the absorbance of the collected effluent at the maximum absorption wavelength (λ_{max}) of the dye using a UV-Vis spectrophotometer.
- Calculate the concentration of the unfixed dye using a pre-established calibration curve of the respective dye.
- The percentage of fixation is calculated as: $\text{Fixation (\%)} = [(\text{Initial amount of dye} - \text{Amount of unfixed dye}) / \text{Initial amount of dye}] \times 100$

b) Colorfastness Testing:

- Washing Fastness: As per ISO 105-C06 (C2S) standard. A specimen is washed with a standard detergent solution in a launder-o-meter at 60°C for 30 minutes with stainless steel balls. The change in color of the specimen and the staining of a multifiber fabric are assessed using grey scales.[1][4]

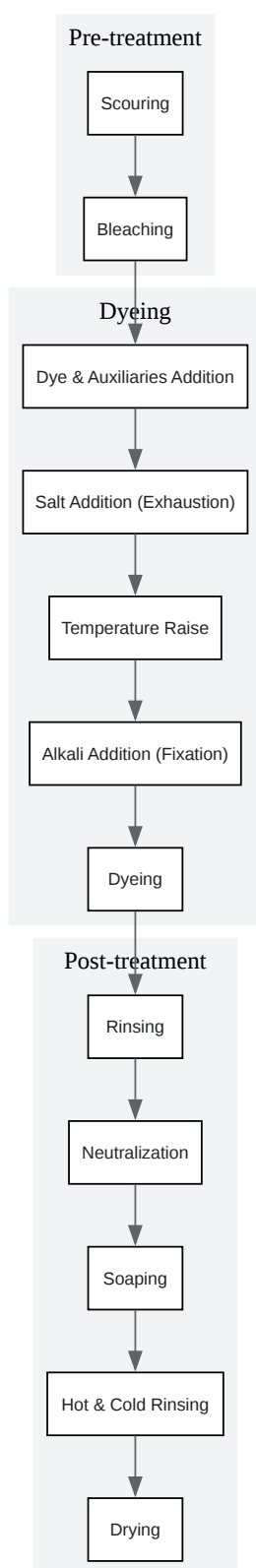
- Light Fastness: As per ISO 105-B02 standard. The dyed fabric is exposed to a xenon arc lamp, which simulates natural daylight, for a specified duration. The fading of the specimen is compared against a set of blue wool standards (rated 1-8).[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Rubbing Fastness: As per ISO 105-X12 standard. The dyed fabric is rubbed with a dry and a wet cotton cloth under a specified pressure using a crockmeter. The staining on the cotton cloths is evaluated using a grey scale.[\[2\]](#)[\[8\]](#)[\[9\]](#)

c) Effluent Analysis:

- Chemical Oxygen Demand (COD): As per APHA 5220D. This method involves the dichromate reflux method to oxidize the organic matter in the effluent, and the consumed oxidant is determined titrimetrically or colorimetrically.[\[10\]](#)
- Biological Oxygen Demand (BOD₅): As per APHA 5210B. This test measures the amount of dissolved oxygen consumed by aerobic biological organisms in the effluent over a 5-day period at 20°C.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Adsorbable Organic Halides (AOX): As per EPA Method 1650. This method involves the adsorption of organic halides from the effluent onto activated carbon, followed by combustion and micro-coulometric titration of the resulting hydrogen halides.[\[8\]](#)[\[14\]](#)[\[15\]](#)

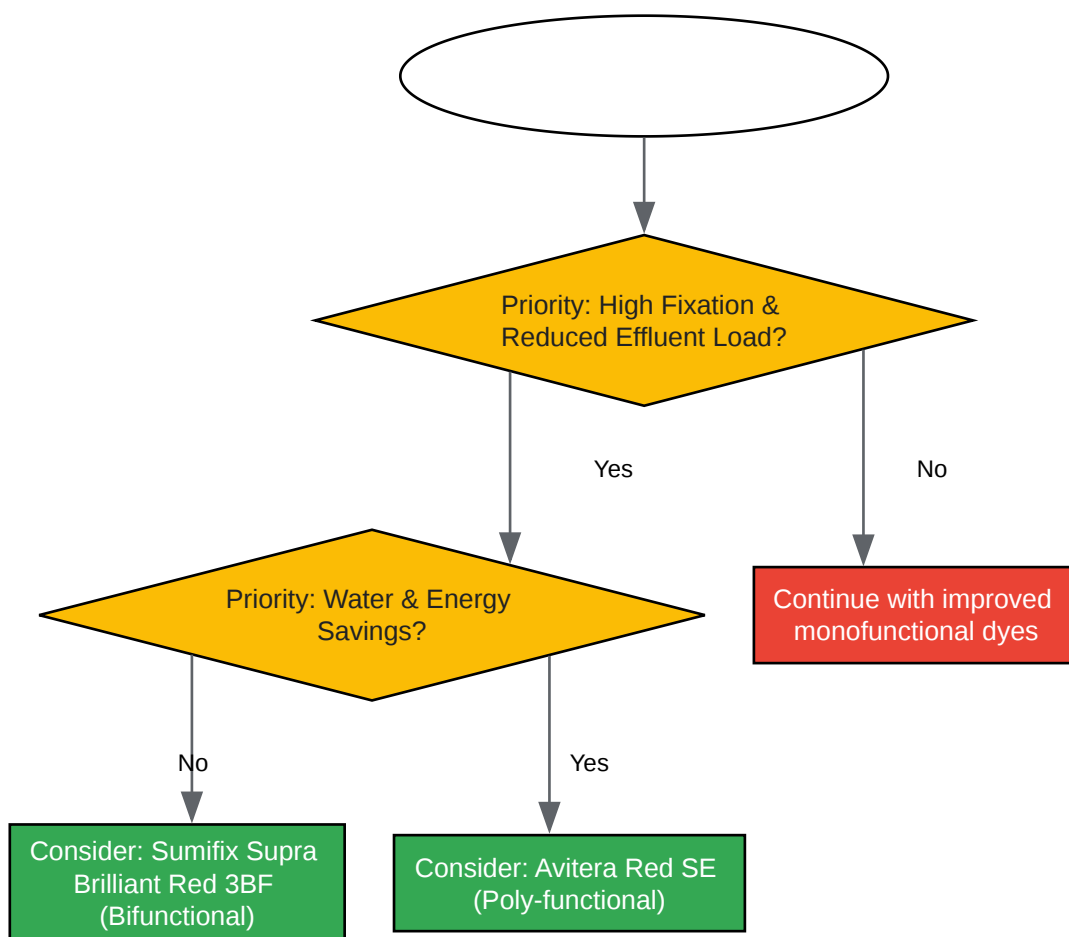
Visualizations

The following diagrams illustrate the dyeing process workflow and a decision-making pathway for selecting an alternative to **Reactive Red 198**.



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Figure 1: Generalized Exhaust Dyeing Process Workflow.



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Figure 2: Decision Pathway for Dye Selection.

Conclusion

The transition from monofunctional reactive dyes like C.I. **Reactive Red 198** to bifunctional and poly-functional alternatives such as Sumifix Supra Brilliant Red 3BF and Avitera Red SE presents a clear advantage in both performance and environmental sustainability. These modern reactive dyes offer higher fixation efficiencies, leading to better colorfastness and a significant reduction in the pollution load of textile effluents. While the initial cost of these advanced dyes may be higher, the overall process savings in terms of water, energy, and effluent treatment, coupled with improved product quality, make them a compelling choice for the textile industry moving towards more sustainable practices. This guide provides the foundational data and methodologies to support further research and implementation of these superior alternatives.

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